

Technical Support Center: Anti-inflammatory Agent 31 (SS-31/Elamipretide)

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Compound of Interest

Compound Name: Anti-inflammatory agent 31

Cat. No.: B15573470

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This technical support guide provides researchers, scientists, and drug development professionals with essential information on the stability and storage of **Anti-inflammatory Agent 31** (SS-31, Elamipretide), a mitochondria-targeted peptide antioxidant.

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage temperature for lyophilized **Anti-inflammatory Agent 31**?

A1: For long-term storage, lyophilized **Anti-inflammatory Agent 31** should be stored at -20°C, where it can be stable for up to two years.^{[1][2][3]} For extended long-term storage, -80°C is also recommended.^[2] The vial should be kept in a dry, dark place.^[4] Short-term storage at 4°C (refrigerated) is also acceptable.^[5]

Q2: How should I store **Anti-inflammatory Agent 31** after reconstitution?

A2: Once reconstituted into a solution, **Anti-inflammatory Agent 31** should be refrigerated at 2-8°C (35.6-46.4°F) and used within a specified period, which can range from 4 to 6 weeks for optimal stability.^{[1][6]} To avoid degradation from repeated freeze-thaw cycles, it is best practice to aliquot the solution into single-use volumes.^[2] Do not refreeze the reconstituted solution.^[1]

Q3: What is the recommended solvent for reconstituting **Anti-inflammatory Agent 31**?

A3: **Anti-inflammatory Agent 31** is a water-soluble peptide and is typically reconstituted in sterile, purified water or a standard buffer such as PBS (phosphate-buffered saline).[2] Bacteriostatic water is also commonly used for reconstitution.[1] Always refer to the supplier's specific instructions if available.

Q4: How can I minimize degradation of **Anti-inflammatory Agent 31** during handling?

A4: To minimize degradation, allow the lyophilized peptide vial to equilibrate to room temperature in a desiccator before opening. This prevents moisture condensation on the product, as moisture can lead to hydrolysis.[5][7] When handling the reconstituted solution, avoid repeated freeze-thaw cycles.[2] For peptides susceptible to oxidation, it is good practice to purge the vial with an inert gas like nitrogen or argon before sealing and storing.

Q5: What are the primary degradation pathways for a peptide like **Anti-inflammatory Agent 31**?

A5: Peptides are primarily susceptible to chemical degradation through hydrolysis and oxidation.[5] Hydrolysis can be catalyzed by the presence of moisture.[7] Oxidation can occur, especially in peptides containing residues like Cysteine, Methionine, or Tryptophan.[5] **Anti-inflammatory Agent 31**'s structure, which includes a dimethyltyrosine residue, provides some antioxidant properties.[2]

Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Solution(s)
Loss of biological activity	- Improper storage leading to degradation.- Repeated freeze-thaw cycles of the reconstituted solution.- Adsorption of the peptide to the storage vial.	- Verify storage conditions against recommendations (-20°C for lyophilized powder, 2-8°C for reconstituted solution).- Prepare fresh aliquots from a new lyophilized stock.- For hydrophobic peptides, consider using low-adsorption vials.
Precipitation or cloudiness in the reconstituted solution	- Poor solubility in the chosen solvent.- The solution has degraded over time.- pH of the solution is at the peptide's isoelectric point.	- Gentle warming or sonication may help to redissolve the peptide.[5]- Confirm the purity with an analytical method like HPLC.- Adjust the pH of the buffer; acidic buffers can help with solubility for basic peptides.
Inconsistent experimental results	- Inaccurate initial weighing of the lyophilized powder.- Degradation of the stock solution over time.- Pipetting errors during dilution.	- Allow the vial to reach room temperature before weighing to avoid moisture absorption. [5]- Use a freshly prepared solution for critical experiments.- Calibrate pipettes and ensure proper technique.

Stability Data

While specific quantitative forced degradation data for **Anti-inflammatory Agent 31** is not publicly available, the following table illustrates the type of data that would be generated from such studies. These studies are crucial for identifying degradation products and establishing a stability-indicating analytical method.

Table 1: Example of Forced Degradation Data for a Peptide-Based Anti-inflammatory Agent

Stress Condition	Duration	Temperature	% Degradation (Example)	Major Degradants Observed (Example)
Acid Hydrolysis (0.1 M HCl)	24 hours	60°C	15.2%	Hydrolyzed peptide fragments
Base Hydrolysis (0.1 M NaOH)	8 hours	40°C	22.5%	Deamidated and hydrolyzed forms
Oxidative (3% H ₂ O ₂)	24 hours	Room Temp	18.7%	Oxidized methionine/tryptophan residues
Thermal (Dry Heat)	48 hours	80°C	9.8%	Aggregates, deamidated forms
Photolytic (UV Light)	72 hours	Room Temp	12.4%	Photodegradation products

Note: The data in this table is illustrative and not based on actual experimental results for **Anti-inflammatory Agent 31**.

Experimental Protocols

Protocol 1: Stability-Indicating HPLC Method Development

A stability-indicating High-Performance Liquid Chromatography (HPLC) method is essential to separate the intact active pharmaceutical ingredient (API) from its degradation products.

- **Column Selection:** A C18 reversed-phase column is a common starting point.
- **Mobile Phase:** A gradient elution is typically used, for example, with a mobile phase consisting of Solvent A (e.g., 0.1% trifluoroacetic acid in water) and Solvent B (e.g., 0.1% trifluoroacetic acid in acetonitrile).

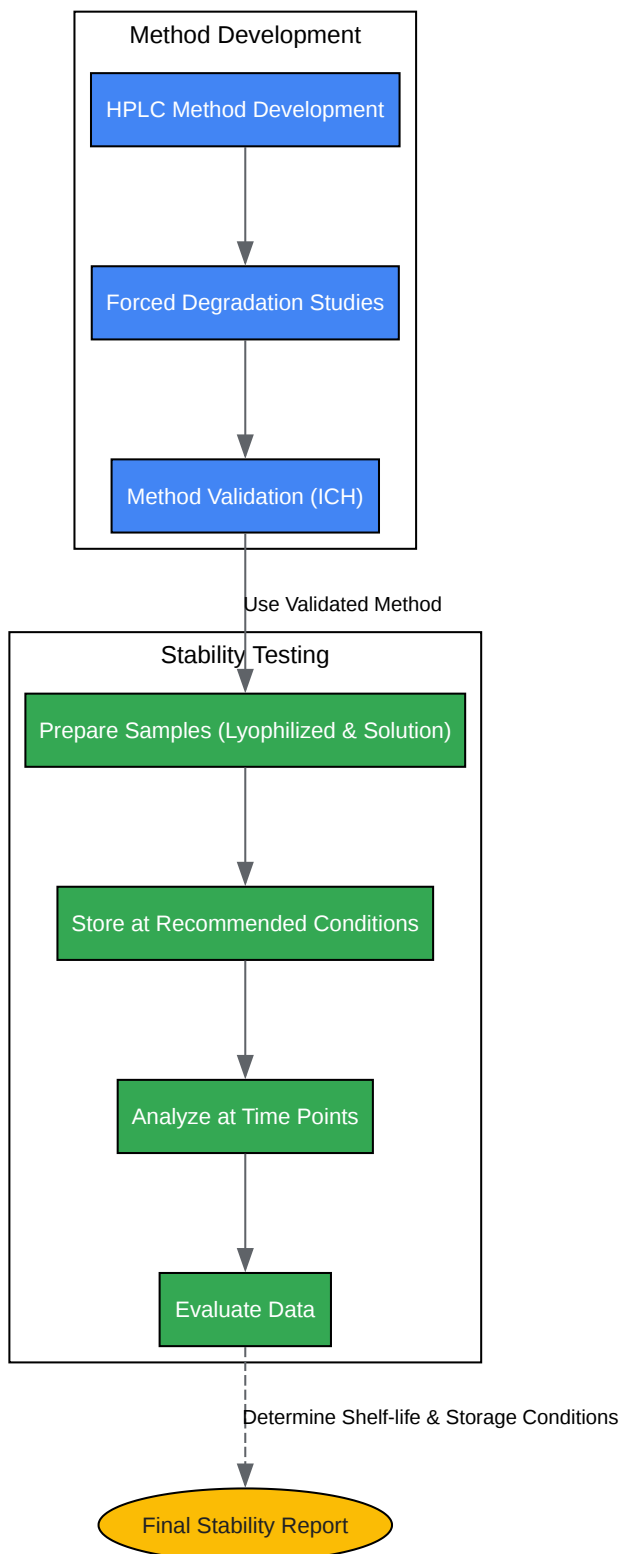
- **Detection:** UV detection at a wavelength where the peptide has maximum absorbance (e.g., 220 nm or 280 nm).
- **Forced Degradation:** Subject the peptide to stress conditions (acid, base, oxidation, heat, light) as outlined in Table 1 to generate degradation products.
- **Method Validation:** Validate the developed method according to ICH guidelines for specificity, linearity, accuracy, precision, and robustness to ensure it can accurately quantify the peptide and its degradants.

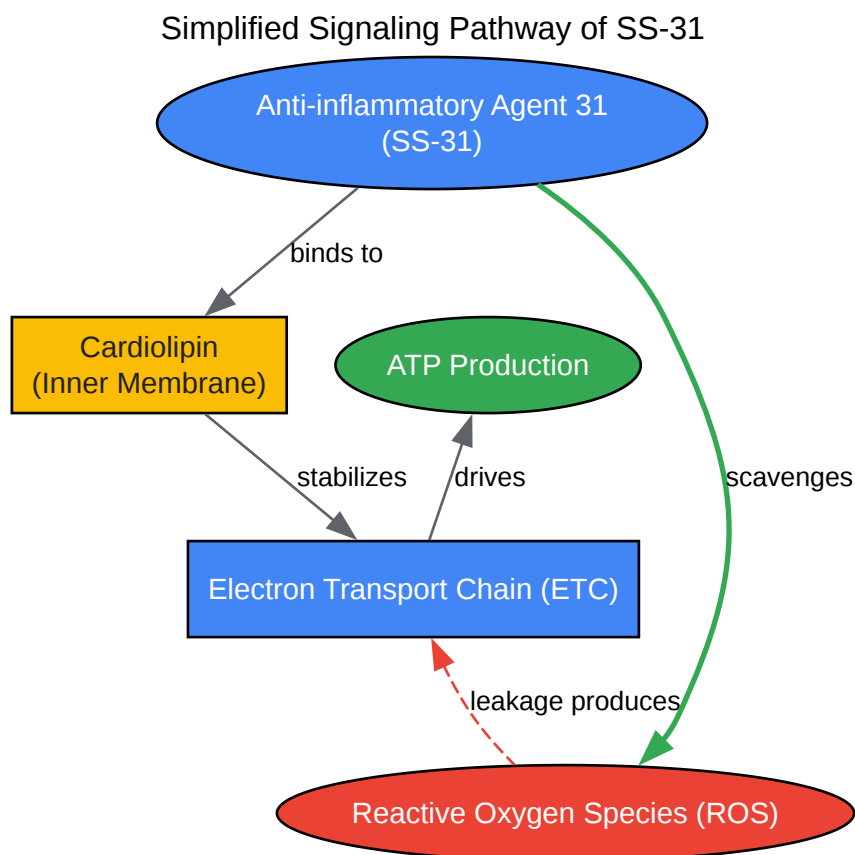
Protocol 2: Long-Term Stability Study

- **Sample Preparation:** Store multiple aliquots of lyophilized **Anti-inflammatory Agent 31** and its reconstituted solution under the recommended storage conditions.
- **Time Points:** Establish a schedule for testing, for example, at 0, 3, 6, 12, and 24 months for the lyophilized form, and more frequently for the solution.
- **Analysis:** At each time point, analyze the samples using the validated stability-indicating HPLC method to determine the purity of the peptide and the presence of any degradation products.
- **Data Evaluation:** Assess any changes in physical appearance, purity, and the profile of degradation products over time to establish the shelf-life and confirm the recommended storage conditions.

Visualizations

Workflow for Stability Assessment of Anti-inflammatory Agent 31

[Click to download full resolution via product page](#)Caption: Workflow for assessing the stability of **Anti-inflammatory Agent 31**.



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Caption: Mechanism of action of **Anti-inflammatory Agent 31** (SS-31) in mitochondria.

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